

Application Notes and Protocols for Studying Cardiac Contractility with [Pyr1]-Apelin-13

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Compound of Interest

Compound Name: [Pyr1]-Apelin-13

CAS No.: 217082-60-5

Cat. No.: B550190

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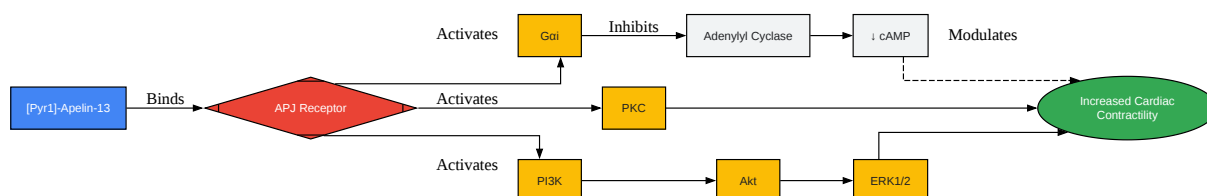
Introduction

[Pyr1]-Apelin-13 is the predominant isoform of the apelin peptide found in the human heart and cardiovascular system.^{[1][2][3][4]} It is a potent endogenous inotropic agent that enhances cardiac contractility by interacting with the G-protein coupled apelin receptor (APJ).^{[2][3][5][6][7]} The binding of **[Pyr1]-Apelin-13** to the APJ receptor on cardiomyocytes triggers a signaling cascade that ultimately leads to an increase in the force of contraction.^{[2][5]} This makes **[Pyr1]-Apelin-13** a valuable tool for in vitro studies of cardiac physiology and a potential therapeutic target for conditions associated with diminished cardiac function. These application notes provide detailed protocols for utilizing **[Pyr1]-Apelin-13** to investigate cardiac contractility in two primary in vitro models: isolated adult cardiomyocytes and isolated paced atrial strips.

Mechanism of Action: Signaling Pathway

[Pyr1]-Apelin-13 enhances cardiac contractility through the activation of several downstream signaling pathways upon binding to its receptor, APJ. This includes the activation of G α i, leading to the inhibition of adenylyl cyclase and a decrease in cAMP levels. Additionally, it

stimulates pathways involving protein kinase C (PKC), phosphoinositide 3-kinase (PI3K)/Akt, and extracellular signal-regulated kinase 1/2 (ERK1/2), which collectively contribute to the positive inotropic effect.

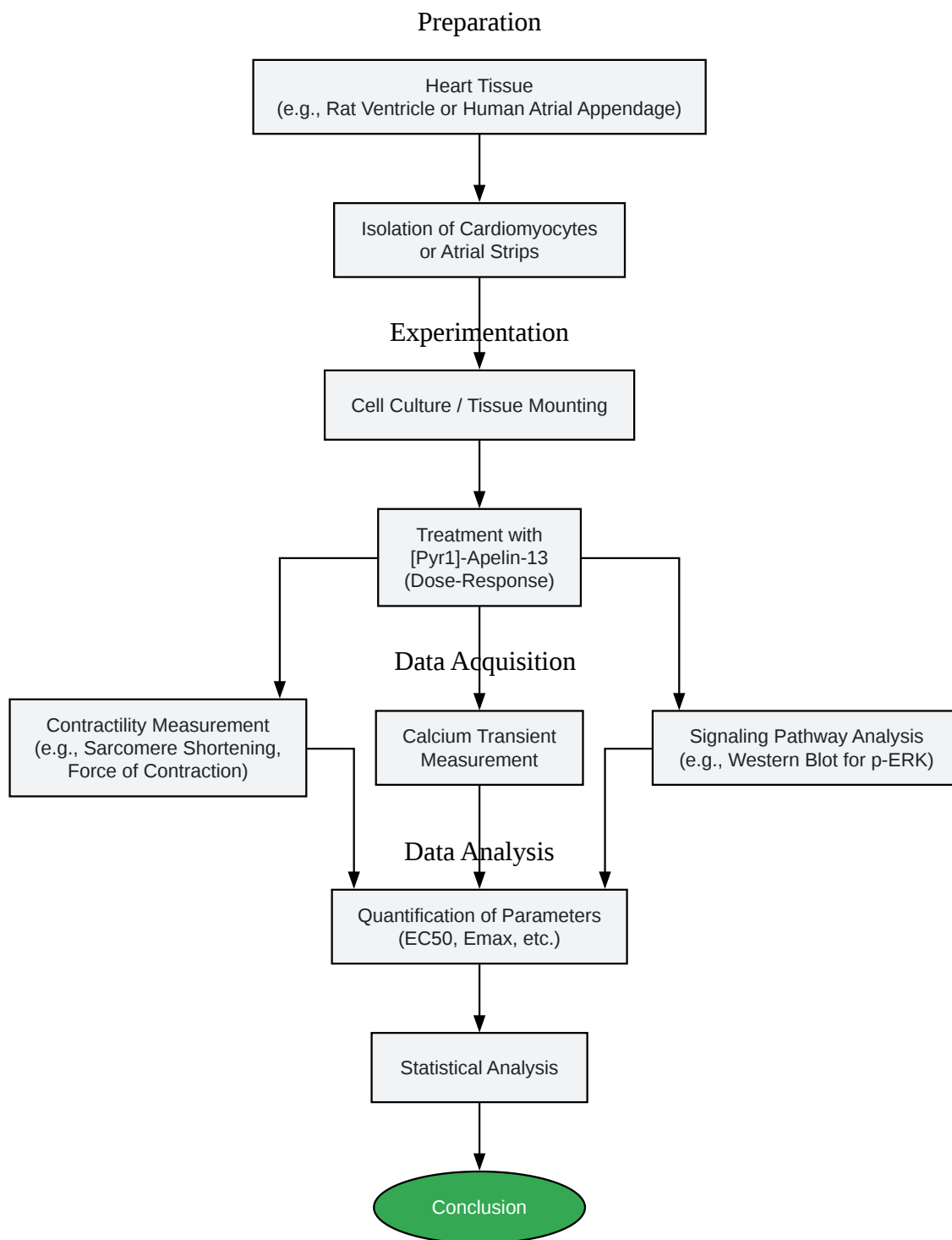


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Caption: Signaling pathway of **[Pyr1]-Apelin-13** in cardiomyocytes.

Experimental Workflow

The following diagram outlines the general workflow for studying the effects of **[Pyr1]-Apelin-13** on cardiac contractility in vitro, from tissue isolation to data analysis.



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Caption: General experimental workflow for in vitro cardiac contractility studies.

Quantitative Data Summary

The following tables summarize the dose-dependent effects of **[Pyr1]-Apelin-13** on various parameters of cardiac contractility as reported in the literature.

Table 1: Inotropic Effects of Apelin Peptides on Human Atrial Strips

Peptide	EC50 (pM)	E _{max} (% of control)	Reference
[Pyr1]-Apelin-13	40 - 125	49 ± 12%	[1][3]
Apelin-13	40 - 125	64 ± 16%	[3]
Apelin-36	40 - 125	39 ± 14%	[3]

Table 2: Effects of **[Pyr1]-Apelin-13** on Isolated Cardiomyocyte Contractility and Calcium Transients

Parameter	Agonist	Concentration	Effect	Reference
Sarcomere Shortening	Apelin-13	Not Specified	55.7 ± 13.9% increase	[8]
Ca ²⁺ Transient Amplitude	Apelin-13	Not Specified	43.6 ± 4.56% increase	[8]
cAMP Production (inhibition)	[Pyr1]-Apelin-13	pD ₂ = 9.67 ± 0.04	Full inhibition	[3]
Beating Frequency	[Pyr1]-Apelin-13	22 µmol/L	Reverses bupivacaine-induced inhibition	[9][10]

Experimental Protocols

Protocol 1: Isolation of Adult Rat Ventricular Cardiomyocytes

This protocol is adapted from established methods for isolating high-quality, viable adult rat cardiomyocytes suitable for contractility studies.

Materials:

- Solutions:
 - Perfusion Buffer (Ca²⁺-free KHB): 118 mM NaCl, 4.7 mM KCl, 1.2 mM KH₂PO₄, 1.2 mM MgSO₄, 25 mM NaHCO₃, 11 mM Glucose. Gassed with 95% O₂ / 5% CO₂.
 - Digestion Buffer: Perfusion buffer containing 1.25 mg/mL Collagenase Type II and 0.5 mg/mL Hyaluronidase.
 - Stopping Buffer: Perfusion buffer containing 10% Fetal Bovine Serum (FBS) and 12.5 μM CaCl₂.
 - Culture Medium: Medium 199 supplemented with 10% FBS, 100 U/mL penicillin, and 100 μg/mL streptomycin.
- Equipment:
 - Langendorff perfusion system
 - Surgical instruments
 - 37°C water bath and incubator
 - Centrifuge

Procedure:

- Heart Excision:
 - Anesthetize an adult rat (250-350g) with an appropriate anesthetic (e.g., sodium pentobarbital).
 - Perform a thoracotomy to expose the heart.

- Rapidly excise the heart and place it in ice-cold Perfusion Buffer.
- Langendorff Perfusion:
 - Cannulate the aorta on the Langendorff apparatus and initiate retrograde perfusion with oxygenated Perfusion Buffer at 37°C for 5 minutes to wash out the blood.
 - Switch to the Digestion Buffer and perfuse for 20-25 minutes, or until the heart becomes pale and swollen.
- Cell Dissociation:
 - Remove the heart from the cannula and excise the atria.
 - Mince the ventricular tissue in a petri dish containing Stopping Buffer.
 - Gently triturate the minced tissue with a pipette to release the cardiomyocytes.
 - Filter the cell suspension through a 100 µm nylon mesh to remove undigested tissue.
- Calcium Reintroduction:
 - Allow the cells to settle by gravity or centrifuge at low speed (e.g., 50 x g for 1 minute).
 - Resuspend the cell pellet in Stopping Buffer and gradually increase the calcium concentration to physiological levels by sequential additions of CaCl₂.
- Cell Plating:
 - Plate the isolated cardiomyocytes on laminin-coated coverslips or culture dishes in Culture Medium.
 - Allow the cells to attach for at least 1 hour before experimentation.

Protocol 2: Contractility Measurement in Isolated Adult Cardiomyocytes

This protocol describes how to measure sarcomere shortening in isolated cardiomyocytes in response to **[Pyr1]-Apelin-13**.

Materials:

- Isolated adult cardiomyocytes plated on laminin-coated coverslips.
- Tyrode's Solution (Normal): 140 mM NaCl, 5.4 mM KCl, 1.8 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES, 10 mM Glucose, pH 7.4.
- **[Pyr1]-Apelin-13** stock solution.
- IonOptix or similar video-based sarcomere length detection system.
- Field stimulation electrode.

Procedure:

- Preparation:
 - Place the coverslip with attached cardiomyocytes in a perfusion chamber on the stage of an inverted microscope equipped with the sarcomere length detection system.
 - Perfuse the cells with Normal Tyrode's Solution at 37°C.
- Baseline Recording:
 - Pace the cardiomyocytes at a steady frequency (e.g., 1 Hz) using the field stimulation electrode.
 - Record baseline contractility (sarcomere length changes) for at least 2 minutes.
- **[Pyr1]-Apelin-13** Treatment:
 - Prepare a series of dilutions of **[Pyr1]-Apelin-13** in Normal Tyrode's Solution (e.g., 1 pM to 1 µM).

- Perfuse the cells with increasing concentrations of **[Pyr1]-Apelin-13**, allowing the response to stabilize at each concentration (typically 3-5 minutes).
- Record contractility at each concentration.
- Data Analysis:
 - Measure the following parameters from the recorded traces:
 - Peak shortening (amplitude of sarcomere length change)
 - Time to peak shortening (contraction time)
 - Time to 90% relengthening (relaxation time)
 - Normalize the data to the baseline values.
 - Plot the dose-response curve and calculate the EC50 value.

Protocol 3: Force of Contraction Measurement in Isolated Paced Atrial Strips

This protocol outlines the procedure for measuring the inotropic effects of **[Pyr1]-Apelin-13** on human or animal atrial tissue.

Materials:

- Atrial tissue (e.g., human atrial appendage obtained during cardiac surgery).
- Krebs-Henseleit Solution: 118 mM NaCl, 4.7 mM KCl, 1.2 mM KH₂PO₄, 1.2 mM MgSO₄, 2.5 mM CaCl₂, 25 mM NaHCO₃, 11 mM Glucose. Gassed with 95% O₂ / 5% CO₂.
- Organ bath system with force transducer and electrical stimulation.
- **[Pyr1]-Apelin-13** stock solution.

Procedure:

- Tissue Preparation:

- Dissect the atrial tissue into small strips (e.g., 2 x 5 mm) in ice-cold Krebs-Henseleit Solution.
- Mount the strips in the organ bath containing oxygenated Krebs-Henseleit Solution at 37°C.
- Connect one end of the strip to a fixed hook and the other to a force transducer.
- Equilibration and Pacing:
 - Apply a resting tension to the strips (e.g., 1 g) and allow them to equilibrate for at least 60 minutes.
 - Pace the strips at a constant frequency (e.g., 1 Hz) with a voltage slightly above the threshold.
- **[Pyr1]-Apelin-13** Administration:
 - Once a stable baseline contraction is achieved, add cumulative concentrations of **[Pyr1]-Apelin-13** to the organ bath.
 - Allow the contractile force to reach a steady state after each addition (typically 10-15 minutes).
- Data Analysis:
 - Record the force of contraction at baseline and after each concentration of **[Pyr1]-Apelin-13**.
 - Express the increase in force as a percentage of the baseline.
 - Construct a dose-response curve and determine the EC50 and Emax values.

Conclusion

[Pyr1]-Apelin-13 is a powerful tool for investigating the mechanisms of cardiac contractility in vitro. The protocols provided here offer a framework for researchers to study its positive inotropic effects in both isolated cells and intact tissues. By carefully controlling experimental

conditions and employing appropriate data analysis techniques, these methods can yield valuable insights into the role of the apelin system in cardiac function and its potential as a therapeutic target.

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